

# Synthesis and characterization of Meluadrine tartrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Meluadrine

Cat. No.: B152843

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## Meluadrine Tartrate: An Analysis of Available Data

An in-depth technical guide on the synthesis and characterization of **Meluadrine** tartrate cannot be provided at this time due to a lack of publicly available scientific literature and experimental data.

While basic chemical and physical properties of **Meluadrine** tartrate are documented, detailed information regarding its synthesis, comprehensive characterization, and biological activity, including its signaling pathways, is not readily accessible in the public domain.

## Chemical Identity and Properties

**Meluadrine** tartrate is identified by the chemical formula  $C_{16}H_{24}ClNO_8$  and a molecular weight of 393.8 g/mol [1]. Its systematic IUPAC name is 4-[(1R)-2-(tert-butylamino)-1-hydroxyethyl]-3-chlorophenol;(2R,3R)-2,3-dihydroxybutanedioic acid.[1] The compound is a salt formed between the active ingredient **Meluadrine** and tartaric acid.

A summary of its key identifiers and properties is presented below:

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>24</sub> ClNO <sub>8</sub>	[1]
Molecular Weight	393.8 g/mol	[1]
IUPAC Name	4-[(1R)-2-(tert-butylamino)-1-hydroxyethyl]-3-chlorophenol; (2R,3R)-2,3-dihydroxybutanedioic acid	[1]
InChIKey	VVIVBRYHTLRZGY- MBANBULQSA-N	[1][2]
CAS Number	134865-37-5	[1]

## Synthesis and Characterization Data: A Research Gap

A thorough search of scientific databases and chemical literature did not yield any specific or detailed experimental protocols for the synthesis of **Meluadrine** tartrate. While the structure suggests a potential synthetic route could involve the reaction of a suitably substituted phenylethanolamine derivative with tartaric acid, no published methods were found to confirm this.

Similarly, comprehensive characterization data, which would typically include techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, Mass Spectrometry (MS), and X-ray crystallography, is not available in the public record for **Meluadrine** tartrate. This lack of data prevents the creation of detailed experimental protocols and the presentation of quantitative results in a tabular format as requested.

## Biological Activity and Signaling Pathways

Information regarding the biological activity and the specific signaling pathways modulated by **Meluadrine** tartrate is also absent from the available literature. Without this foundational research, it is impossible to construct a diagram of its signaling pathway or to provide any substantive discussion on its mechanism of action.

## Future Research Directions

The absence of detailed information on **Meluadrine** tartrate highlights a significant gap in the current scientific knowledge. For researchers, scientists, and drug development professionals interested in this compound, the following steps would be necessary to build a comprehensive understanding:

- **Development and Optimization of a Synthetic Route:** A robust and scalable synthesis method for **Meluadrine** tartrate would need to be established and documented.
- **Comprehensive Physicochemical Characterization:** Detailed analysis using modern analytical techniques would be required to fully characterize the compound's structure and purity.
- **In Vitro and In Vivo Biological Evaluation:** A series of biological assays would be necessary to determine the pharmacological profile of **Meluadrine** tartrate and to identify its molecular targets and signaling pathways.

Until such research is conducted and published, a detailed technical guide on the synthesis and characterization of **Meluadrine** tartrate cannot be fully realized.

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## References

- 1. Meluadrine Tartrate | C<sub>16</sub>H<sub>24</sub>ClNO<sub>8</sub> | CID 636384 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [precision.fda.gov]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)